



Application Notes and Protocols: 2-(Bromomethyl)naphthalene in Materials Science

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Authored for: Researchers, Scientists, and Drug Development Professionals

Introduction

2-(Bromomethyl)naphthalene is a versatile organic compound that serves as a crucial building block in the field of materials science.[1][2] Its chemical structure, featuring a naphthalene core functionalized with a reactive bromomethyl group, allows for its incorporation into a wide array of advanced materials. The naphthalene moiety imparts desirable photophysical and electronic properties, such as fluorescence and π -conjugation, while the bromomethyl group acts as a highly reactive site for nucleophilic substitution and polymerization reactions.[2][3][4] This unique combination makes **2- (bromomethyl)naphthalene** an important precursor for the synthesis of functional polymers, organic semiconductors, and fluorescent probes.[1][5]

This document provides detailed application notes and experimental protocols for the use of **2- (bromomethyl)naphthalene** in various domains of materials science.

Physicochemical Properties

A summary of the key physical and chemical properties of **2-(Bromomethyl)naphthalene** is presented below.



Property	Value	References
CAS Number	939-26-4	[2][6]
Molecular Formula	C11H9Br	[2][7]
Molecular Weight	221.09 g/mol	[7][8]
Appearance	White to yellow crystalline powder	[2][6]
Melting Point	51-54 °C	[2][8]
Boiling Point	213 °C at 100 mmHg	[7][8][9]
Solubility	Soluble in chloroform; reacts with water	[2][7]

Application 1: Synthesis of Functional Polymers

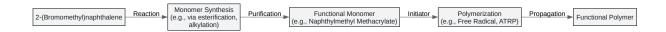
2-(Bromomethyl)naphthalene is a valuable monomer precursor for creating polymers with specific optical and electronic properties.[2] The naphthalene unit integrated into the polymer backbone or as a side chain can enhance thermal stability and introduce fluorescence, making these materials suitable for advanced applications.

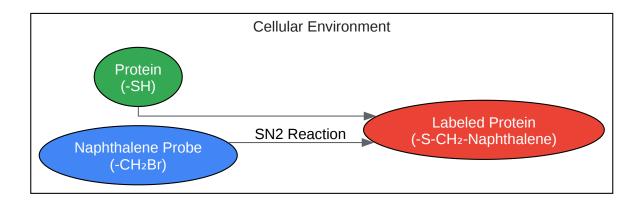
One notable application is in on-surface synthesis, where benzylic bromides like 2,3-bis(bromomethyl)naphthalene can undergo dehalogenative homocoupling on a gold surface to form conjugated polymers such as poly(o-naphthylene vinylene).[10][11] This method allows for the creation of highly ordered, two-dimensional polymeric structures.

Additionally, **2-(bromomethyl)naphthalene** can be converted into other polymerizable monomers, such as methacrylates, to be incorporated into polymer chains via conventional polymerization techniques.

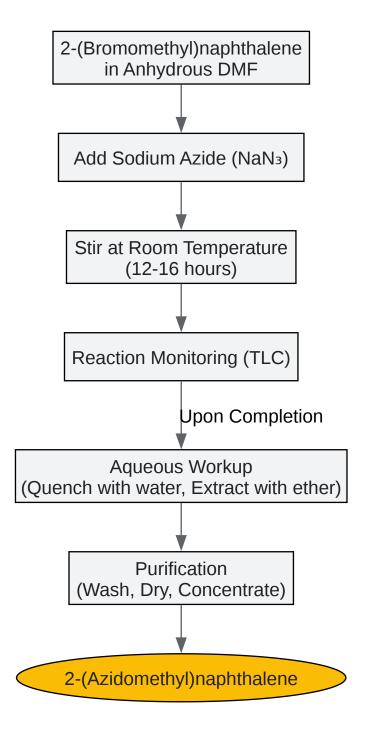
Logical Workflow for Polymer Synthesis











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